

3-aminobenzoate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminobenzoate

Cat. No.: B8586502

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Chemical Identity and Physicochemical Properties

3-Aminobenzoate refers to the conjugate base of 3-aminobenzoic acid. This guide will cover the parent acid and its common ester derivatives, which are of significant interest in research and industry. 3-Aminobenzoic acid, also known as meta-aminobenzoic acid (MABA), is an aromatic organic compound featuring both an amino group and a carboxylic acid group.

Chemical Structure

The chemical structure of 3-aminobenzoic acid consists of a benzene ring substituted with an amino group ($-NH_2$) and a carboxylic acid group ($-COOH$) at positions 1 and 3, respectively.

Physicochemical Data

The key physicochemical properties of 3-aminobenzoic acid and its common methyl and ethyl esters are summarized in the table below for easy comparison.

Property	3-Aminobenzoic Acid	Methyl 3-Aminobenzoate	Ethyl 3-Aminobenzoate
CAS Number	99-05-8	4518-10-9	582-33-2
Molecular Formula	C ₇ H ₇ NO ₂	C ₈ H ₉ NO ₂	C ₉ H ₁₁ NO ₂
Molecular Weight	137.14 g/mol	151.16 g/mol	165.19 g/mol
Appearance	White to off-white crystalline powder	Light beige to brown crystalline powder[1]	Oily liquid, clear yellow to light brown
Melting Point	178-180 °C	49-57 °C[2]	27-30 °C
Boiling Point	Decomposes	170 °C at 20 mmHg[2]	172-175 °C at 13 mmHg
Density	1.51 g/cm ³	1.232 g/cm ³ [3]	1.107 g/mL at 25 °C
pKa (carboxyl group)	3.07[2][4]	-	3.50 (Predicted)
pKa (amino group)	4.79[2][4]	-	-
Solubility in Water	Slightly soluble (~5.9 g/L at 15 °C)[5]	Slightly soluble (0.1-1%)[3]	Slightly soluble
Solubility in Organic Solvents	Soluble in acetone, ethanol, ether[2]	Soluble in common organic solvents	Soluble in alcohol and ether

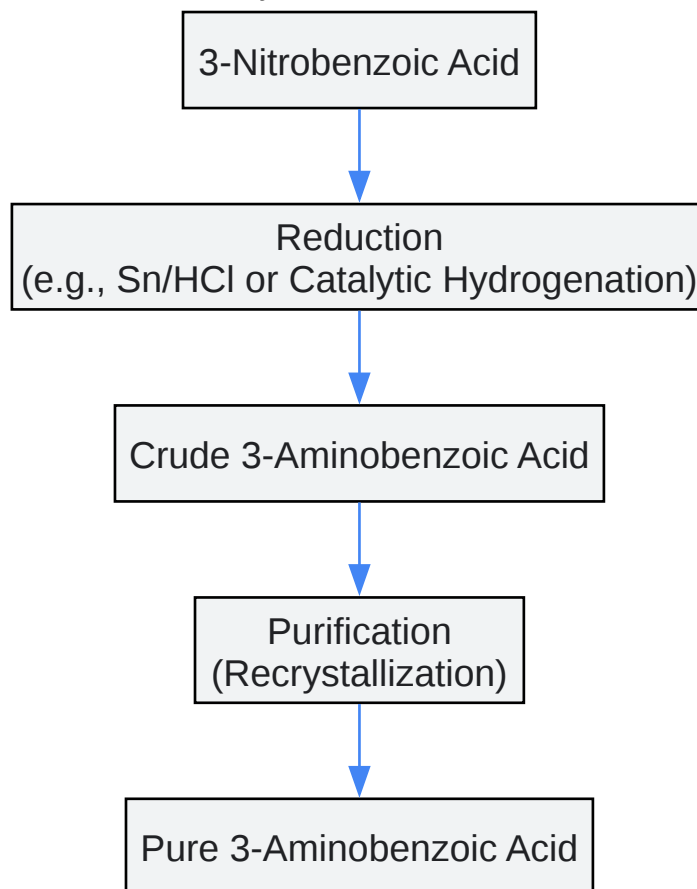
Synthesis and Reactivity

Synthesis

3-Aminobenzoic Acid: The most common laboratory and industrial synthesis of 3-aminobenzoic acid involves the reduction of 3-nitrobenzoic acid.[5]

- Experimental Workflow: Synthesis of 3-Aminobenzoic Acid

Workflow for the Synthesis of 3-Aminobenzoic Acid



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Caption: A generalized workflow for the synthesis and purification of 3-aminobenzoic acid.

3-Aminobenzoate Esters: These are typically synthesized via Fischer esterification of 3-aminobenzoic acid with the corresponding alcohol in the presence of an acid catalyst.[6]

Reactivity

3-Aminobenzoic acid and its esters are bifunctional compounds, exhibiting reactivity at both the amino and carboxylic acid/ester groups.

- **Amino Group:** Undergoes reactions such as diazotization, acylation, and alkylation.
- **Carboxylic Acid/Ester Group:** The carboxylic acid can be converted to esters (esterification) or acid chlorides. The ester group can undergo hydrolysis and transesterification.

Applications in Drug Development and Biological Activity

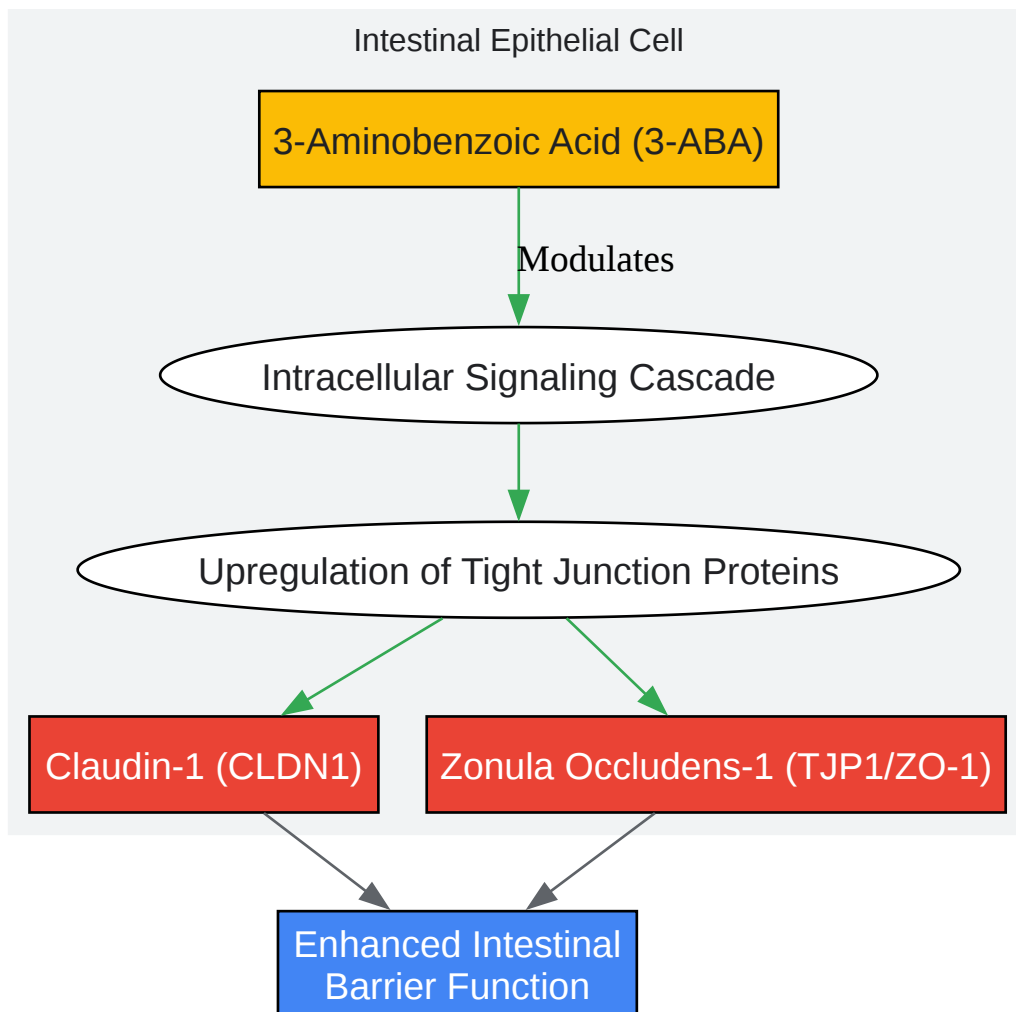
3-Aminobenzoate and its derivatives are valuable building blocks in medicinal chemistry and have shown diverse biological activities.

Role in Enhancing Intestinal Barrier Integrity

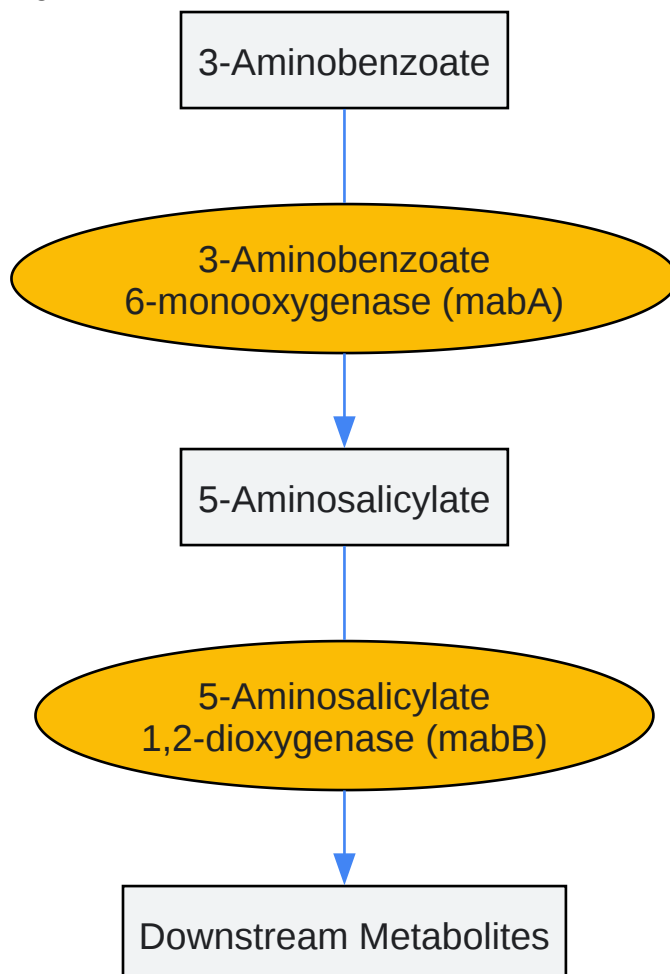
Recent studies have highlighted the potential of 3-aminobenzoic acid in the management of ulcerative colitis (UC). It has been shown to enhance intestinal barrier integrity by upregulating the expression of tight junction proteins.[7]

- Signaling Pathway: 3-ABA and Tight Junction Regulation

3-ABA's Influence on Intestinal Epithelial Tight Junctions



Biodegradation of 3-Aminobenzoate in Comamonas sp.



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- To cite this document: BenchChem. [3-aminobenzoate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8586502#3-aminobenzoate-chemical-structure-and-properties]

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